

Essential Safety and Logistics for Handling 1-Boc-7-azaindole

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Compound of Interest

Compound Name: 1-Boc-7-azaindole

Cat. No.: B137363

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For researchers, scientists, and drug development professionals, ensuring safe and efficient laboratory operations is paramount. This guide provides essential, immediate safety and logistical information for handling **1-Boc-7-azaindole**, including detailed operational and disposal plans to foster a secure research environment.

Personal Protective Equipment (PPE)

When handling **1-Boc-7-azaindole**, a comprehensive approach to personal protection is critical to minimize exposure and ensure safety. The following PPE is required:

- Eye and Face Protection: Chemical splash goggles or safety glasses that meet the ANSI Z.87.1 1989 standard are mandatory.^[1] A face shield should be worn over safety glasses when there is a risk of splashing or when handling larger quantities.^[1]
- Skin Protection:
 - Gloves: Disposable nitrile gloves provide good short-term protection against a broad range of chemicals.^[1] Always inspect gloves for any tears or punctures before use and dispose of them after each use or upon contact with the chemical.^[1]
 - Lab Coat: A flame-resistant lab coat (e.g., Nomex®) should be worn and fully buttoned to cover as much skin as possible.^[1] Clothing made of cotton should be worn underneath.^[1]

- Footwear and Clothing: Fully enclosed shoes that cover the entire foot are required.^[1] Long pants must be worn to ensure maximum skin coverage.^[1]
- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid the formation and inhalation of dust and aerosols.^[2] If engineering controls are not sufficient to maintain exposure below permissible limits, a respirator (e.g., N95 dust mask) is required.^{[1][3]} Proper fit testing and training are necessary for respirator use.^[1]

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₄ N ₂ O ₂	^{[4][5]}
Molecular Weight	218.25 g/mol	^{[4][5]}
Appearance	Colorless to light yellow liquid or powder	^{[3][6]}
Boiling Point	327.2 ± 34.0 °C (Predicted)	^{[2][6]}
Density	1.135 g/mL at 25 °C	^{[2][6]}
Storage Temperature	Room temperature	^{[2][4]}
GHS Hazard Codes	H302, H317	^{[3][7]}

Hazard Identification and GHS Classifications

1-Boc-7-azaindole is classified as hazardous under the Globally Harmonized System (GHS).

- Pictograms:
 - GHS07 (Exclamation Mark)^[3]
- Signal Word: Warning^{[2][3][7]}
- Hazard Statements:
 - H302: Harmful if swallowed.^{[2][7][8]}

- H317: May cause an allergic skin reaction.[7]
- Precautionary Statements:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[7][9]
 - P264: Wash hands thoroughly after handling.[2][10]
 - P270: Do not eat, drink or smoke when using this product.[2][10]
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.[7][10]
 - P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[10]
 - P302+P352: IF ON SKIN: Wash with plenty of soap and water.[7][9]
 - P501: Dispose of contents/container in accordance with local/regional/national/international regulations.[2][9]

Operational and Disposal Plan

A systematic approach to handling and disposal is crucial for maintaining a safe laboratory environment.

Experimental Workflow



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Caption: Workflow for Safe Handling of **1-Boc-7-azaindole**.

Step-by-Step Handling Protocol

- Preparation:
 - Thoroughly review the Safety Data Sheet (SDS) for **1-Boc-7-azaindole** before beginning any work.
 - Ensure all necessary PPE is available and in good condition. Don all required PPE as detailed above.
 - Prepare the designated work area, typically a chemical fume hood, ensuring it is clean and uncluttered. Have all necessary equipment and reagents ready.
- Handling:
 - Conduct all manipulations of **1-Boc-7-azaindole** within a certified chemical fume hood to minimize inhalation exposure.[\[2\]](#)
 - When weighing the compound, use a draft shield or weigh it in the fume hood to prevent dust from dispersing.
 - Avoid direct contact with the skin and eyes.[\[2\]](#)
 - Use non-sparking tools to prevent fire caused by electrostatic discharge.[\[2\]](#)
- Storage:
 - Store **1-Boc-7-azaindole** in a tightly closed container in a dry, cool, and well-ventilated place.[\[2\]](#)
 - Keep it away from incompatible materials such as strong oxidizing agents and strong acids.[\[11\]](#)

Disposal Plan

Proper disposal of **1-Boc-7-azaindole** and any contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Segregation:

- All solid waste contaminated with **1-Boc-7-azaindole** (e.g., weighing paper, contaminated gloves, paper towels) should be collected in a designated, labeled hazardous waste container.
- Liquid waste containing **1-Boc-7-azaindole** should be collected in a separate, labeled hazardous waste container. Do not mix with incompatible waste streams.
- Labeling:
 - All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name: "**1-Boc-7-azaindole**".
- Disposal Procedure:
 - Dispose of the contents and container in accordance with all local, regional, national, and international regulations.[2] This is typically done through your institution's Environmental Health and Safety (EH&S) department.
 - Do not dispose of **1-Boc-7-azaindole** down the drain or in the regular trash.

By adhering to these safety protocols and operational plans, researchers can handle **1-Boc-7-azaindole** with confidence, minimizing risks and ensuring a safe and productive laboratory environment.

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